

6-Bromoquinoline CAS number 5332-25-2 specifications

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Compound of Interest

Compound Name: 6-Bromoquinoline

Cat. No.: B019933

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An In-depth Technical Guide to **6-Bromoquinoline** (CAS: 5332-25-2)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-bromoquinoline** (CAS Number: 5332-25-2), a key heterocyclic building block in organic synthesis and medicinal chemistry. The document details its chemical and physical properties, spectroscopic data, and safety information. Furthermore, it outlines experimental protocols for its synthesis and highlights its significant role as a versatile intermediate in the development of novel therapeutic agents and other functional molecules. Visual workflows are provided to illustrate its synthesis and application in drug discovery.

Physicochemical and Spectroscopic Data

The fundamental properties of **6-bromoquinoline** are summarized below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	5332-25-2	[1]
Molecular Formula	C ₉ H ₆ BrN	[1]
Molecular Weight	208.05 g/mol	[2]
Appearance	Light brown or light yellow liquid/solid	[1][3]
Melting Point	19 - 24 °C (66.2 - 75.2 °F)	[3][4][5]
Boiling Point	116 °C at 6 mmHg	[4][5]
Density	1.538 g/cm ³ at 25 °C	[2]
Refractive Index	n _{20/D} 1.663	[2]
Flash Point	> 110 °C (> 230 °F)	[3]
Purity	Typically ≥95-98% (GC)	[1][4][6][7]
Solubility	Soluble in acetone, acetonitrile, dichloromethane, ethyl acetate, and THF.	[5][8]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **6-bromoquinoline**.

Spectroscopy	Data Highlights	Reference
^1H NMR	Spectra available for structural confirmation.	[9] [10]
^{13}C NMR	Spectra available for structural confirmation.	[9] [10]
Mass Spectrometry	Electron ionization spectra are available, showing characteristic isotopic patterns for a bromine-containing compound.	[10] [11]
Infrared (IR)	IR spectra are available for functional group identification.	[10] [12] [13]

Safety and Handling

6-Bromoquinoline is classified as hazardous and requires careful handling.[\[3\]](#)

GHS Hazard Information

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage (Category 1)	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

References:[\[2\]](#)

Precautionary Statements and PPE

Type	Precautionary Codes
Prevention	P261, P264, P280
Response	P301 + P312, P302 + P352, P305 + P351 + P338
Storage	Store in a well-ventilated place. Keep container tightly closed.
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves.

References:[2][3]

Applications in Research and Drug Development

6-Bromoquinoline is a versatile intermediate compound with significant applications in several fields:

- **Pharmaceutical Development:** It is a crucial building block for synthesizing novel therapeutic agents. Its structure is a key component in the development of anti-cancer, anti-malarial, and anti-inflammatory drugs.[1] The bromine atom at the 6-position serves as a versatile handle for introducing further molecular complexity, often through cross-coupling reactions.[14]
- **Agrochemicals:** The compound is used as an intermediate in the production of herbicides and pesticides.[1]
- **Material Science:** It is employed in creating specialized polymers and coatings, imparting properties like enhanced thermal stability.[1]
- **Organic Synthesis:** Researchers use **6-bromoquinoline** as a precursor for generating complex molecular architectures, including heteroarynes like 5,6-quinolyne.[1][4]
- **Fluorescent Probes:** It is used in the development of fluorescent probes for real-time biological imaging.[1]

Experimental Protocols

Detailed methodologies are crucial for the successful synthesis and application of **6-bromoquinoline**.

Synthesis of 6-Bromoquinoline via Skraup Reaction

A common method for synthesizing **6-bromoquinoline** is the Skraup reaction, which involves the reaction of p-bromoaniline with glycerol in the presence of an acid and an oxidizing agent. [\[15\]](#)

Materials:

- p-Bromoaniline
- Glycerol
- Sulfuric acid (e.g., 70-90%)[\[15\]](#)
- An oxidizing agent (e.g., nitrobenzene, historically, though newer methods may use safer alternatives)
- Catalyst (e.g., potassium iodide)[\[15\]](#)[\[16\]](#)
- Toluene for extraction
- Ammonia solution

Procedure:

- In a reaction vessel, add dilute sulfuric acid, a catalyst (e.g., potassium iodide), and p-bromoaniline.[\[15\]](#)
- Heat the mixture to 140–145 °C with stirring until all solids dissolve.[\[15\]](#)[\[16\]](#)
- Slowly add glycerol dropwise to the heated solution, maintaining the temperature at 140–145 °C. Water will evaporate during this process.[\[15\]](#)[\[16\]](#)
- After the addition is complete, maintain the reaction at 140–145 °C for approximately 3 hours to ensure dehydration is complete.[\[15\]](#)

- Cool the reaction mixture and slowly add it dropwise into ice water.[15]
- Neutralize the solution by adding ammonia solution to adjust the pH.[15]
- Extract the product from the aqueous mixture using toluene.[15]
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the toluene extract under reduced pressure.[15]
- Purify the resulting crude product by vacuum distillation to obtain pure **6-bromoquinoline**.
[15]

General Protocol for Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy:

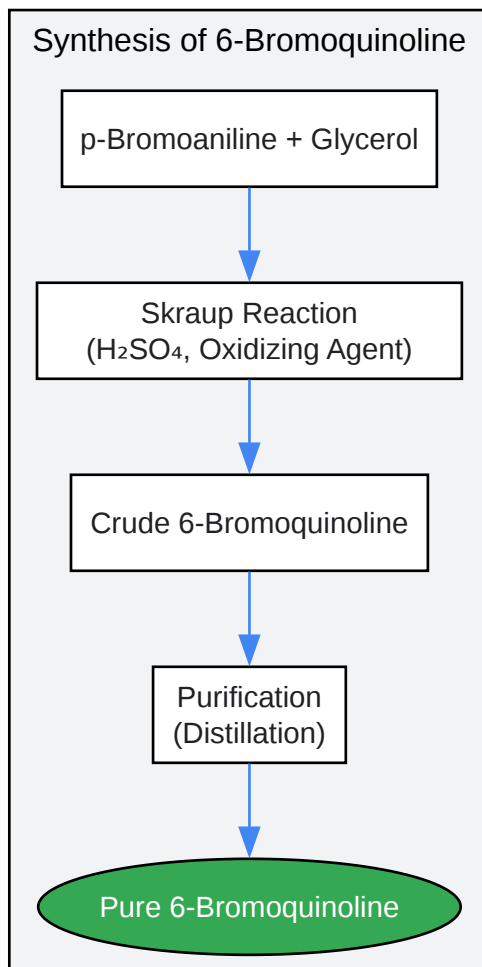
- Sample Preparation: Dissolve 5-10 mg of **6-bromoquinoline** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.[17]
- Instrumentation: Acquire spectra on a high-resolution NMR spectrometer (e.g., 400 or 500 MHz).[17]
- Data Acquisition: Record ^1H and ^{13}C spectra under standard acquisition parameters.

Mass Spectrometry (MS):

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent like methanol or acetonitrile.
- Instrumentation: Analyze the sample using a mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak and the characteristic $M+2$ isotopic pattern indicative of a bromine-containing compound.[17]

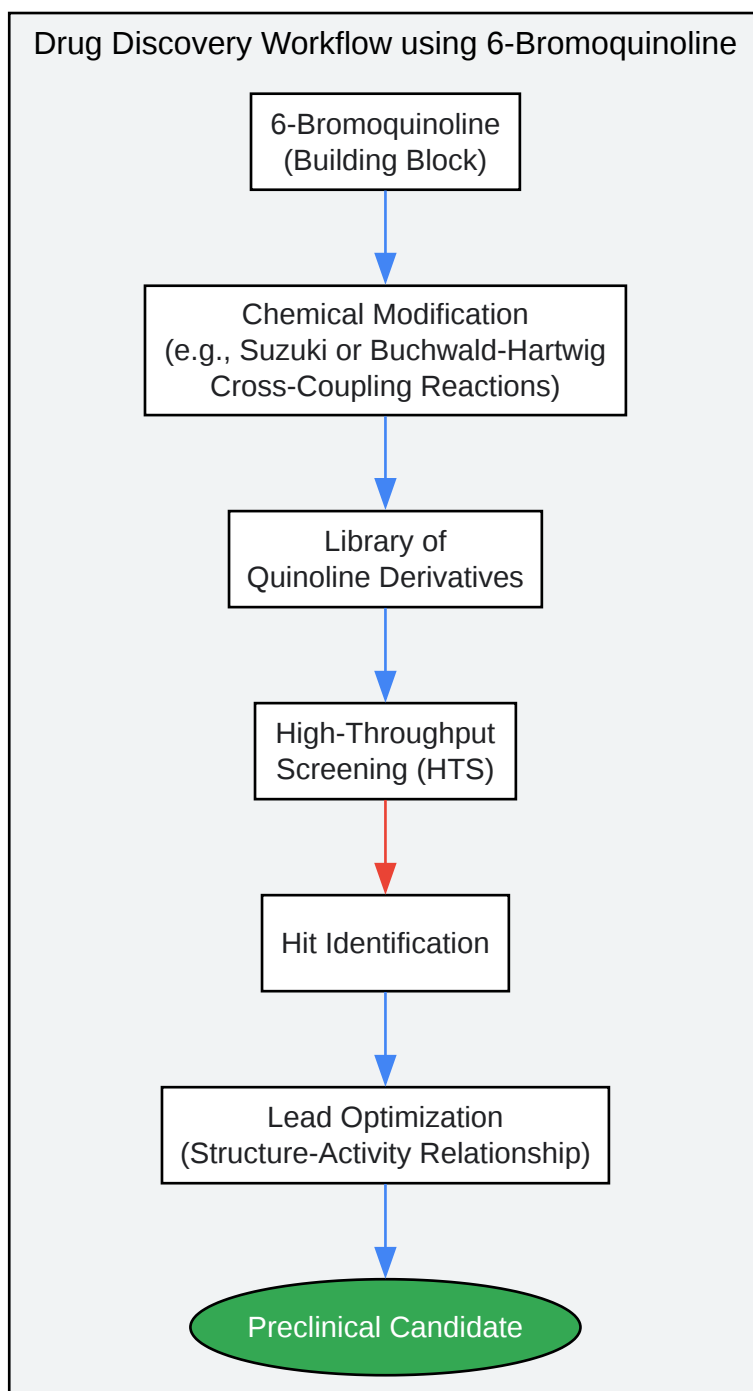
Visualizations: Workflows and Pathways

The following diagrams illustrate the synthesis of **6-bromoquinoline** and its subsequent use in a typical drug discovery workflow.



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Caption: A simplified workflow for the synthesis of **6-bromoquinoline**.



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Caption: General workflow for utilizing **6-bromoquinoline** in drug discovery.

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